

# Introduction: The Significance of Substituted Biphenyl Carboxylic Acids

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## Compound of Interest

Compound Name: 5-Hydroxy-3-phenylbenzoic acid

CAS No.: 35489-88-4

Cat. No.: B1503092

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Biphenyl carboxylic acids and their hydroxylated derivatives represent a significant class of organic compounds. Their rigid backbone, conferred by the biphenyl moiety, combined with the versatile reactivity of the carboxylic acid and hydroxyl groups, makes them valuable building blocks in the synthesis of polymers, dyes, and pharmaceuticals. Specifically, the introduction of a hydroxyl group can significantly modulate the biological activity and pharmacokinetic properties of the parent molecule, often enhancing its potential as a drug candidate. **5-Hydroxy-3-phenylbenzoic acid**, as a specific isomer, warrants detailed investigation to unlock its full potential in various research and development endeavors.

## Molecular Identity and Structure

A precise understanding of the molecular structure is the foundation upon which all other physicochemical interpretations are built.

- IUPAC Name: **5-Hydroxy-3-phenylbenzoic acid**
- Synonyms: 5-hydroxy-[1,1'-biphenyl]-3-carboxylic acid
- CAS Number: 140472-69-1

- Molecular Formula:  $C_{13}H_{10}O_3$ [1]
- Molecular Weight: 214.22 g/mol [1][2]

The structure consists of a benzoic acid core with a phenyl group at the 3-position and a hydroxyl group at the 5-position. This specific substitution pattern dictates its electronic properties, acidity, and potential for intermolecular interactions.

## Physicochemical Properties: A Quantitative Overview

The following table summarizes the key physicochemical properties of **5-Hydroxy-3-phenylbenzoic acid** and its isomers. It is crucial to note that experimentally determined data for the specific 5-hydroxy-3-phenyl isomer is not readily available in the public domain. Therefore, data for closely related isomers are provided for comparative context, alongside predicted values where available.

Property	5-Hydroxy-3-phenylbenzoic acid (Predicted/Inferred)	3-Phenylbenzoic acid[3]	4-Hydroxy-3-phenylbenzoic acid[1][4]	2-Hydroxy-3-phenylbenzoic acid (3-Phenylsalicylic acid)[2]	Biphenyl-4-carboxylic acid[5]
Melting Point (°C)	Not available	164-169	212-214	Not available	220-225
Boiling Point (°C)	Not available	107 (at 2 Torr)	Not available	Not available	Not available
Water Solubility	Insoluble (predicted)	Insoluble	Not available	Not available	Not available
pKa	~4 (predicted for carboxylic acid), ~10 (predicted for phenol)	4.14 (Predicted)	Not available	Not available	Not available
logP	Not available	Not available	Not available	Not available	Not available

#### Expert Insights on Property Interpretation:

- **Melting Point:** The high melting points of these compounds are characteristic of their rigid, crystalline nature and the presence of intermolecular hydrogen bonding facilitated by the carboxylic acid and hydroxyl groups. The variation among isomers reflects differences in crystal lattice packing.
- **Solubility:** The presence of the polar carboxylic acid and hydroxyl groups suggests some solubility in polar organic solvents like ethanol and ether.[3] However, the dominant nonpolar biphenyl structure leads to predicted insolubility in water.[3] For practical applications, salt formation (e.g., with sodium bicarbonate) is a standard strategy to enhance aqueous solubility.
- **pKa:** The carboxylic acid group is expected to have a pKa around 4, typical for benzoic acid derivatives. The phenolic hydroxyl group's pKa is anticipated to be around 10. These distinct

pKa values allow for selective ionization at different pH levels, a critical consideration in drug delivery and separation science.

## Synthesis and Purification: A Validated Protocol

The synthesis of phenylbenzoic acids often involves palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling. The following protocol describes a general and reliable method for the synthesis of 3-phenylbenzoic acid, which can be adapted for **5-hydroxy-3-phenylbenzoic acid** by using appropriately substituted starting materials (e.g., 3-bromo-5-hydroxybenzoic acid).[6]

## Experimental Protocol: Suzuki Coupling for the Synthesis of Phenylbenzoic Acids

Objective: To synthesize a phenylbenzoic acid derivative via a Suzuki coupling reaction.

Materials:

- Appropriate halobenzoic acid (e.g., 3-iodobenzoic acid)
- Phenylboronic acid
- Palladium(II) chloride
- Sodium carbonate
- 1,2-Dimethoxyethane (DME)
- Water
- tert-Butyl methyl ether (TBME)
- Concentrated Hydrochloric acid
- Silica gel
- Anhydrous sodium sulfate

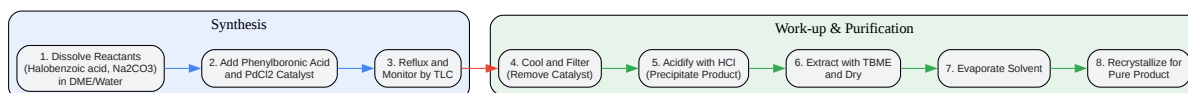
#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve the halobenzoic acid and sodium carbonate in a mixture of DME and water.
- **Catalyst Addition:** To the stirred solution, add phenylboronic acid followed by a catalytic amount of palladium(II) chloride.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture and filter to remove the catalyst.
- **Acidification:** Dilute the filtrate with water and acidify with concentrated hydrochloric acid to precipitate the crude product.
- **Extraction:** Filter the solid and dissolve it in TBME. Wash the organic layer with water and dry over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and evaporate the solvent under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., water for benzoic acid derivatives).<sup>[7]</sup>

#### Causality Behind Experimental Choices:

- **Palladium Catalyst:** Palladium is highly efficient in catalyzing the carbon-carbon bond formation in Suzuki couplings.
- **Base (Sodium Carbonate):** The base is essential for the activation of the boronic acid and to facilitate the transmetalation step in the catalytic cycle.
- **Solvent System (DME/Water):** This biphasic solvent system is effective for dissolving both the organic substrates and the inorganic base.

## Workflow Diagram: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of phenylbenzoic acid derivatives.

## Analytical Characterization

A combination of spectroscopic techniques is essential for the unambiguous identification and purity assessment of **5-Hydroxy-3-phenylbenzoic acid**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both phenyl rings. The protons on the substituted ring will exhibit splitting patterns influenced by the carboxylic acid, hydroxyl, and phenyl groups. The chemical shifts of the protons adjacent to the hydroxyl and carboxylic acid groups will be particularly informative. The acidic proton of the carboxylic acid will typically appear as a broad singlet at a downfield chemical shift ( $>10$  ppm).[8][9]
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show characteristic signals for the carboxyl carbon ( $\sim 170$  ppm) and the carbons attached to the hydroxyl group and the other phenyl ring.[9] The number of unique carbon signals will confirm the substitution pattern.

## Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present. Key expected absorptions include:

- A broad O-H stretch from the carboxylic acid, typically in the range of  $2500\text{-}3300\text{ cm}^{-1}$ .[10]
- A strong C=O stretch from the carboxylic acid, usually around  $1700\text{-}1725\text{ cm}^{-1}$  for aromatic acids.[10]

- An O-H stretch from the phenolic group, typically around 3200-3600  $\text{cm}^{-1}$ .
- C-O stretching and O-H bending vibrations.
- Aromatic C-H and C=C stretching vibrations.

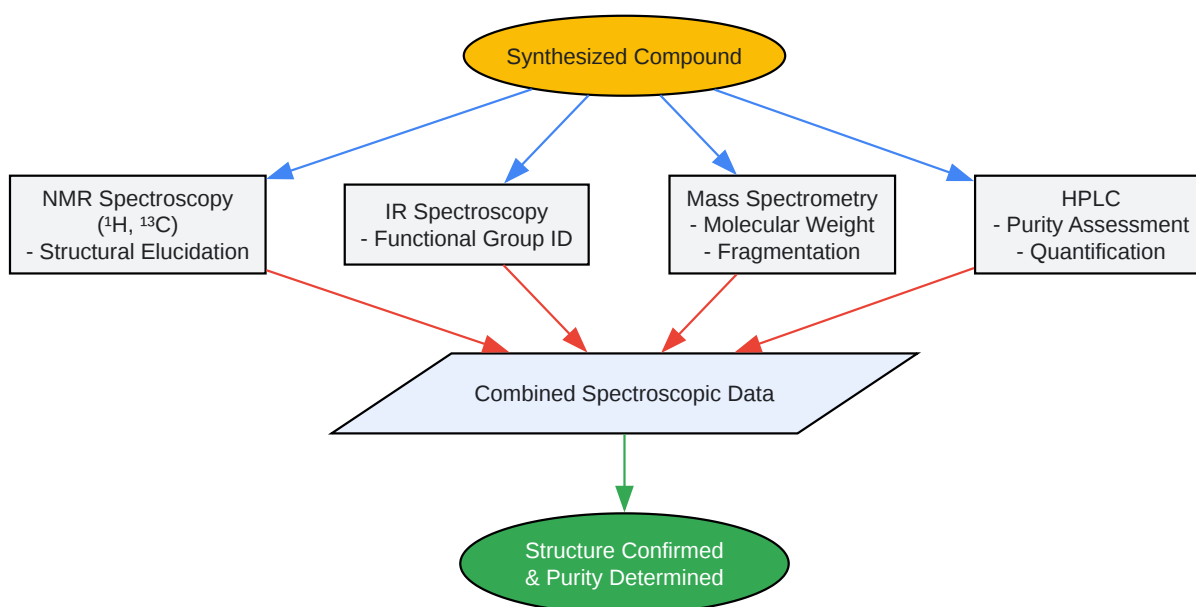
## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The molecular ion peak ( $M^+$ ) should correspond to the exact mass of the compound. Fragmentation patterns can provide further structural information.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of **5-Hydroxy-3-phenylbenzoic acid** and for its quantification in various matrices.[11] A reversed-phase C18 column with a mobile phase consisting of an acidified aqueous solution and an organic modifier (e.g., acetonitrile or methanol) is a common starting point for method development.[11]

## Analytical Workflow Diagram



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Caption: A typical analytical workflow for the characterization of a synthesized organic compound.

## Safety and Handling

While specific toxicity data for **5-Hydroxy-3-phenylbenzoic acid** is not readily available, compounds of this class should be handled with care. Related compounds are known to be irritants to the skin, eyes, and respiratory system.[1][2] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**5-Hydroxy-3-phenylbenzoic acid** is a molecule with significant potential, stemming from its unique structural features. This guide has provided a detailed overview of its physicochemical properties, drawing upon available data for the compound and its close isomers. The outlined synthetic and analytical methodologies offer a robust framework for researchers to produce and characterize this compound with high purity and confidence. As with any specialized chemical, a thorough understanding of its properties is the cornerstone of innovative and successful research.

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